

# Proper Disposal of Fmoc-D-N-Me-Val-OH: A Comprehensive Guide

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## Compound of Interest

Compound Name: Fmoc-D-N-Me-Val-OH

Cat. No.: B557637

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For researchers and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This guide provides detailed, step-by-step procedures for the safe disposal of **Fmoc-D-N-Me-Val-OH**, a key reagent in peptide synthesis. Following these protocols will minimize environmental impact and ensure regulatory compliance.

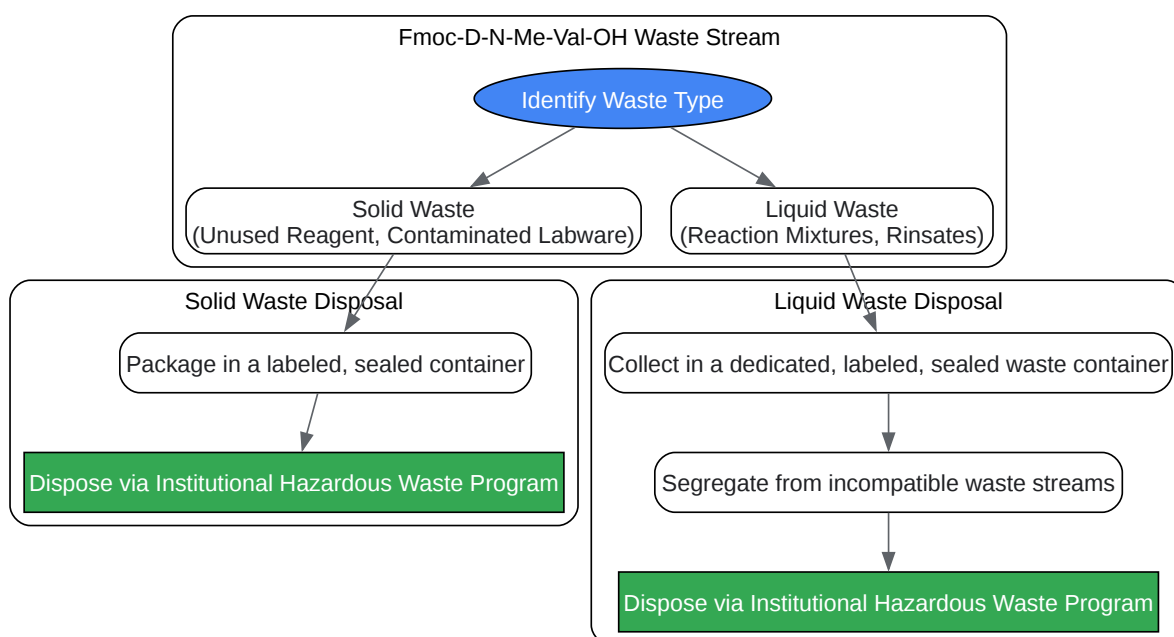
## Key Safety and Chemical Data

Proper handling and disposal begin with understanding the fundamental properties of the substance. Below is a summary of essential data for **Fmoc-D-N-Me-Val-OH**.

Property	Value	Reference
Chemical Formula	C <sub>21</sub> H <sub>23</sub> NO <sub>4</sub>	[1][2]
Molecular Weight	353.41 g/mol	[1][3]
CAS Number	84000-11-3	[1][2]
Appearance	White to slight yellow to beige powder	
Melting Point	187-190 °C	[1]
Storage Temperature	2-30°C	[1]
Storage Class	11 - Combustible Solids	[1]

## Disposal Decision Workflow

The proper disposal route for **Fmoc-D-N-Me-Val-OH** and associated waste depends on its form (solid or liquid) and contamination status. The following diagram illustrates the general decision-making process.



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Caption: Decision workflow for the proper disposal of **Fmoc-D-N-Me-Val-OH** waste.

## Detailed Experimental Protocols for Disposal

The fundamental principle for disposing of **Fmoc-D-N-Me-Val-OH** is to treat it as hazardous chemical waste. Consult your institution's Environmental Health and Safety (EHS) department

for specific guidelines.

## Section 1: Disposal of Solid Fmoc-D-N-Me-Val-OH Waste

This procedure applies to unused or expired reagents and any solid materials contaminated with **Fmoc-D-N-Me-Val-OH**, such as weighing paper, gloves, and pipette tips.

Methodology:

- **Personal Protective Equipment (PPE):** Before handling the chemical waste, ensure you are wearing appropriate PPE, including safety goggles, gloves, and a lab coat. A dust mask (type N95 or equivalent) should be used to avoid inhalation of the powder.[3]
- **Waste Container:** Use a clearly labeled, dedicated container for solid **Fmoc-D-N-Me-Val-OH** waste. The container should be made of a compatible material and have a secure lid.
- **Packaging:**
  - For unused reagent, it is best to dispose of it in its original container.
  - Contaminated items such as gloves and weighing paper should be placed in a sealed bag before being put into the designated solid hazardous waste container.
- **Labeling:** The waste container must be clearly labeled as "Hazardous Waste" and include the full chemical name: "**Fmoc-D-N-Me-Val-OH**".
- **Storage:** Store the sealed container in a designated hazardous waste accumulation area, segregated from incompatible chemicals.
- **Disposal:** Arrange for pickup and disposal through your institution's hazardous waste management program.

## Section 2: Disposal of Liquid Waste Containing Fmoc-D-N-Me-Val-OH

This procedure applies to liquid waste streams generated during peptide synthesis, such as reaction mixtures, and solutions from deprotection steps or solvent rinses of contaminated glassware.

### Methodology:

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat. All handling of liquid waste should be conducted in a chemical fume hood.
- Waste Collection:
  - Collect all liquid waste in a dedicated, properly labeled, and sealed waste container.
  - Do not mix with incompatible waste streams. For example, acidic cleavage solutions (e.g., containing TFA) should be collected separately from basic deprotection solutions (e.g., containing piperidine).[4]
- Labeling: Label the liquid waste container with "Hazardous Waste" and list all chemical constituents and their approximate concentrations.
- Storage: Store the container in a designated hazardous waste area, ensuring it is segregated from incompatible materials.
- Disposal: Arrange for the disposal of the liquid hazardous waste through your institution's EHS-approved procedures.

### Important Considerations:

- Do not dispose of **Fmoc-D-N-Me-Val-OH** down the drain or in the regular trash.[5]
- Avoid contamination of waterways and soil.[4][5]
- Empty Containers: The original **Fmoc-D-N-Me-Val-OH** container, once empty, should be triple-rinsed with a suitable solvent. The rinsate must be collected and treated as hazardous liquid waste. After triple-rinsing and air-drying, the container may be disposed of according to institutional guidelines, which may include puncturing it to prevent reuse.[5]

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## References

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- 2. advancedchemtech.com [advancedchemtech.com]
- 3. Fmoc-N-Me-Val-OH  $\geq 98.0\%$  (sum of enantiomers, HPLC) | Sigma-Aldrich [sigmaaldrich.com]
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